

Navigating the Hazards of 4-Ethylbenzenesulfonic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Ethylbenzenesulfonic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the hazards and corrosive nature of **4-Ethylbenzenesulfonic acid**. Intended for professionals in research and drug development, this document synthesizes critical safety information, handling protocols, and toxicological data to ensure safe laboratory practices.

Executive Summary

4-Ethylbenzenesulfonic acid is a corrosive organic compound that presents significant health and safety risks. It is classified as a substance that causes severe skin burns and serious eye damage.^[1] Inhalation may also lead to chemical pneumonitis.^{[1][2]} This guide outlines the known hazards, provides recommendations for safe handling and storage, and details experimental protocols for assessing its corrosive effects. While specific lethal dose (LD50/LC50) values for **4-Ethylbenzenesulfonic acid** are not readily available, data from structurally related alkylbenzenesulfonic acids indicate moderate acute oral toxicity.

Hazard Identification and Classification

4-Ethylbenzenesulfonic acid is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as a corrosive substance. The primary hazards are associated with direct contact, which can lead to severe tissue damage.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage

Source: PubChem[1]

Physicochemical Properties

Understanding the physical and chemical properties of **4-Ethylbenzenesulfonic acid** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C8H10O3S
Molecular Weight	186.23 g/mol
Appearance	Solid
Density	1.229 g/mL at 25 °C
Flash Point	>113 °C (>235.4 °F) - closed cup
Incompatibilities	Strong oxidizing agents, strong bases

Source: ChemicalBook, Sigma-Aldrich

Toxicological Profile

Direct toxicological data such as LD50 and LC50 for **4-Ethylbenzenesulfonic acid** is limited in publicly available literature. However, data for other linear alkylbenzenesulfonic acids can

provide an indication of the potential toxicity. For instance, C10-16-alkyl derivatives of benzenesulfonic acid have shown moderate acute oral toxicity.

Table 3: Toxicological Data for Structurally Related Compounds

Compound	Test	Species	Route	Value
Benzenesulfonic acid, C10-16-alkyl derivs.	LD50	Rat	Oral	775 mg/kg
Benzenesulfonic acid, C10-16-alkyl derivs.	LD50	Rabbit	Dermal	2000 mg/kg
Benzenesulfonic acid, 4-C10-13-sec-alkyl derivs.	LD50	Rat (male/female)	Oral	ca. 1470 mg/kg bw
Benzenesulfonic acid, 4-C10-13-sec-alkyl derivs.	LD50	Rat	Dermal	> 2000 mg/kg bw

Source: Fisher Scientific, Echemi[3][4]

Inhalation of **4-Ethylbenzenesulfonic acid** may cause chemical pneumonitis, an inflammation of the lungs.[1][2]

Experimental Protocols for Hazard Assessment

The corrosive nature of **4-Ethylbenzenesulfonic acid** is typically evaluated using standardized tests, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Skin Corrosion Test (based on OECD Guideline 404)

This test determines the potential of a substance to cause irreversible skin damage.

Methodology:

- **Test System:** Typically, the test is conducted on the skin of albino rabbits.
- **Application:** A small amount of the test substance (e.g., 0.5 mL of liquid or 500 mg of solid) is applied to a small area of shaved skin.
- **Exposure:** The substance is held in contact with the skin for a defined period, usually up to 4 hours.
- **Observation:** The skin is observed for signs of erythema (redness) and edema (swelling) at regular intervals after patch removal (e.g., 1, 24, 48, and 72 hours).
- **Evaluation:** The severity of the skin reactions is scored. Corrosive substances are those that cause full-thickness destruction of skin tissue.

Eye Irritation/Corrosion Test (based on OECD Guideline 405)

This test evaluates the potential of a substance to cause damage to the eyes.

Methodology:

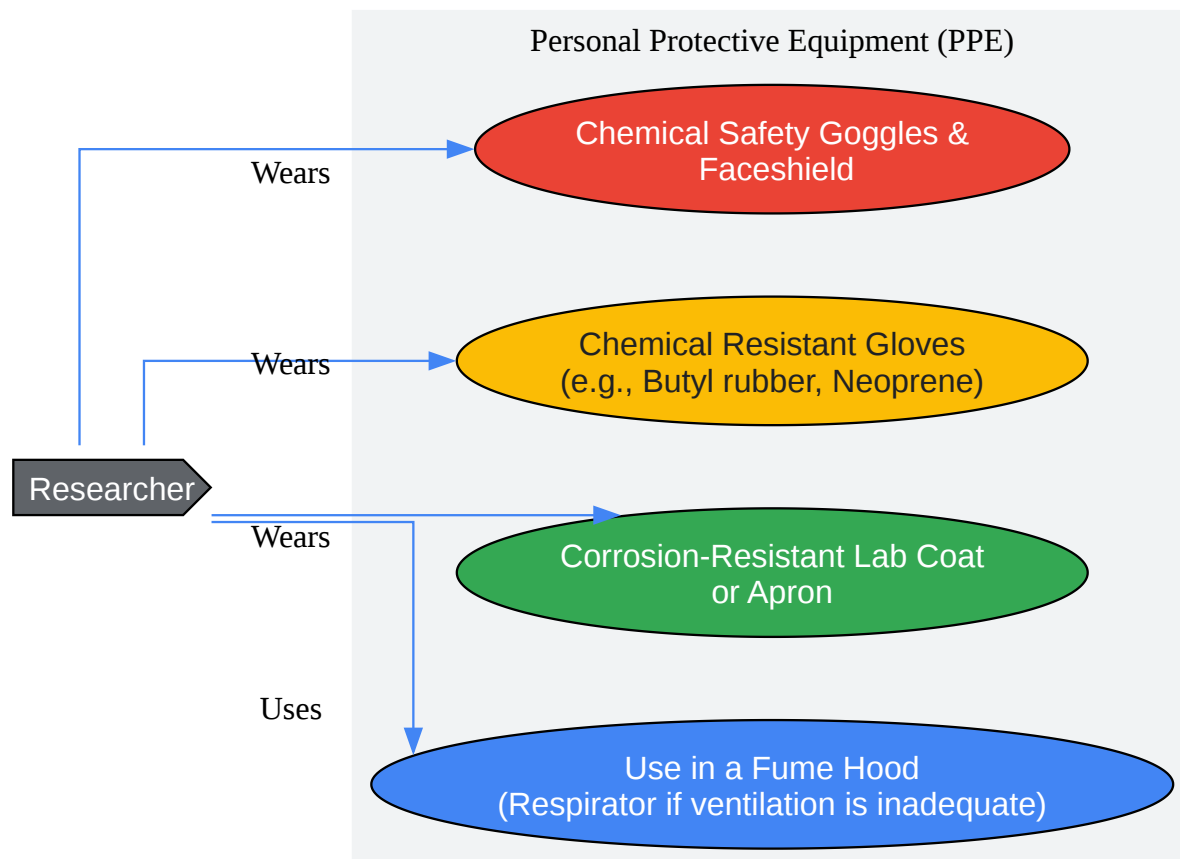
- **Test System:** The test is typically performed on the eyes of albino rabbits.
- **Application:** A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iris lesions, and conjunctival redness and swelling.
- **Evaluation:** The severity of the ocular lesions is scored. Substances causing irreversible eye damage are classified as corrosive.

Safe Handling and Emergency Procedures

Given its corrosive nature, strict safety protocols must be followed when handling **4-Ethylbenzenesulfonic acid**.

Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE for handling corrosive materials is provided below.



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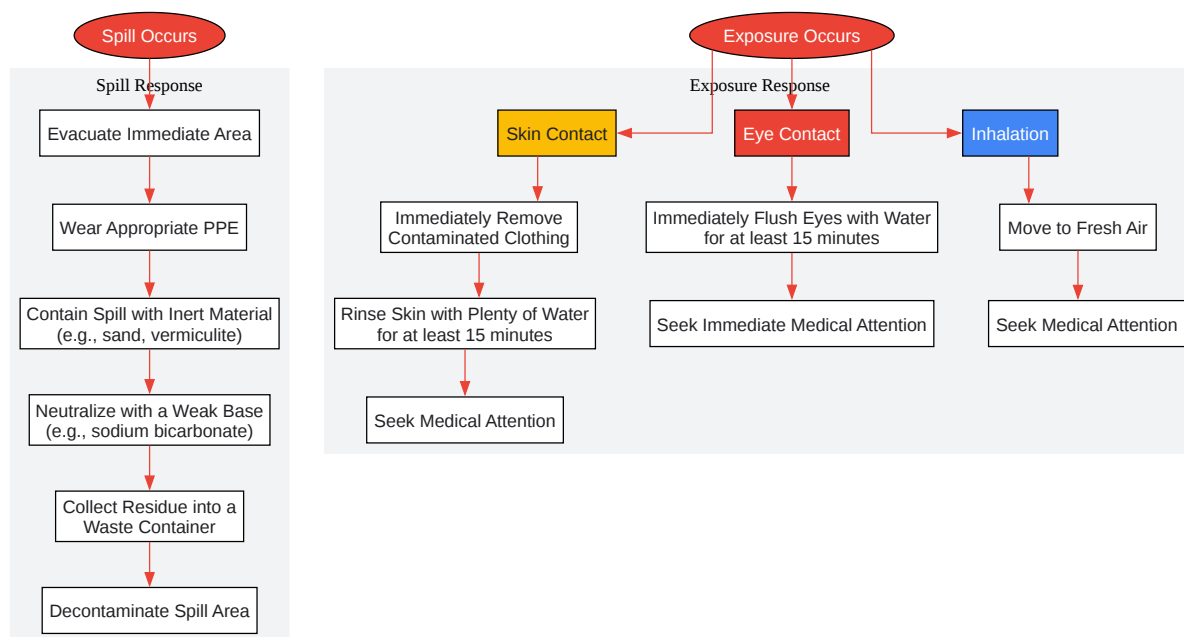
Caption: Required Personal Protective Equipment for handling **4-Ethylbenzenesulfonic acid**.

Storage

Store **4-Ethylbenzenesulfonic acid** in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and bases. The container should be tightly sealed.

Spill and Exposure Procedures

A workflow for responding to spills and exposures is outlined below.



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Caption: Emergency response workflow for spills and personnel exposure.

Conclusion

4-Ethylbenzenesulfonic acid is a valuable reagent in various research and development applications. However, its corrosive nature necessitates a thorough understanding of its hazards and the implementation of stringent safety protocols. By adhering to the guidelines outlined in this document, researchers and scientists can mitigate the risks associated with its use and maintain a safe laboratory environment.

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References

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